

# Personal protective equipment for handling 1,2-Bis(dibromomethyl)benzene

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## Essential Safety and Handling Guide for 1,2-Bis(dibromomethyl)benzene

This document provides immediate and essential safety protocols, operational guidelines, and disposal procedures for the handling of **1,2-Bis(dibromomethyl)benzene**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Chemical and Physical Properties

A summary of the key quantitative data for **1,2-Bis(dibromomethyl)benzene** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>6</sub> Br <sub>4</sub>
Molecular Weight	421.75 g/mol
Appearance	White to light cream crystals or crystalline powder.[1]
Melting Point	91-94 °C (lit.)[1]
Boiling Point	140 °C / 20 mmHg[1]
Density	1.96 g/mL at 25 °C (lit.)[1]
Flash Point	133.6 °C[1]
Water Solubility	Soluble, hydrolyzes.[1]
Storage Temperature	Store below +30°C.[1]

## Hazard Identification and Personal Protective Equipment (PPE)

**1,2-Bis(dibromomethyl)benzene** is a hazardous substance that can cause severe skin burns, eye damage, and respiratory irritation.[2] It is harmful if swallowed or inhaled.[2][3] Adherence to strict safety protocols is mandatory.

Required Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield is also recommended.[3][4]
- Skin Protection:
  - Gloves: Handle with chemical-impermeable gloves that have been inspected prior to use. [3] After use, dispose of contaminated gloves in accordance with good laboratory practices.[5]
  - Clothing: Wear fire/flammable resistant and impervious clothing to prevent skin exposure.[3][6]

- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a full-face respirator with a particulate filter conforming to EN 143.[6] A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[6][7]
- Footwear: Safety shoes are recommended.[4]

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4][6]
- Remove all sources of ignition as the substance is combustible.[8]

### 2. Handling:

- Avoid all personal contact, including inhalation of dust or vapors.[8]
- Do not eat, drink, or smoke when using this product.[3][8]
- Wash hands thoroughly after handling.[5][8]
- Keep the container tightly closed when not in use.[9]

### 3. Storage:

- Store in a cool, dry, and well-ventilated area.[9]
- Keep containers securely sealed in their original packaging.[8]
- Store away from incompatible materials such as strong oxidizing agents, bases, alcohols, amines, and metals.[6]
- The storage area should be locked.[6][8]

### 4. Accidental Release Measures:

- Minor Spills:
  - Evacuate personnel to a safe area.[\[3\]](#)
  - Wear full PPE as described above.[\[3\]](#)
  - Use dry clean-up procedures and avoid generating dust.[\[8\]](#)
  - Sweep or vacuum up the spilled material and place it in a suitable, closed container for disposal.[\[5\]](#)[\[8\]](#) A vacuum cleaner must be fitted with a HEPA filter.[\[8\]](#)
- Major Spills:
  - Follow the same procedures as for a minor spill, with an emphasis on immediate evacuation and contacting emergency services.

#### 5. First Aid Measures:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[8\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[6\]](#)[\[8\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[\[3\]](#)[\[8\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[3\]](#)[\[6\]](#)

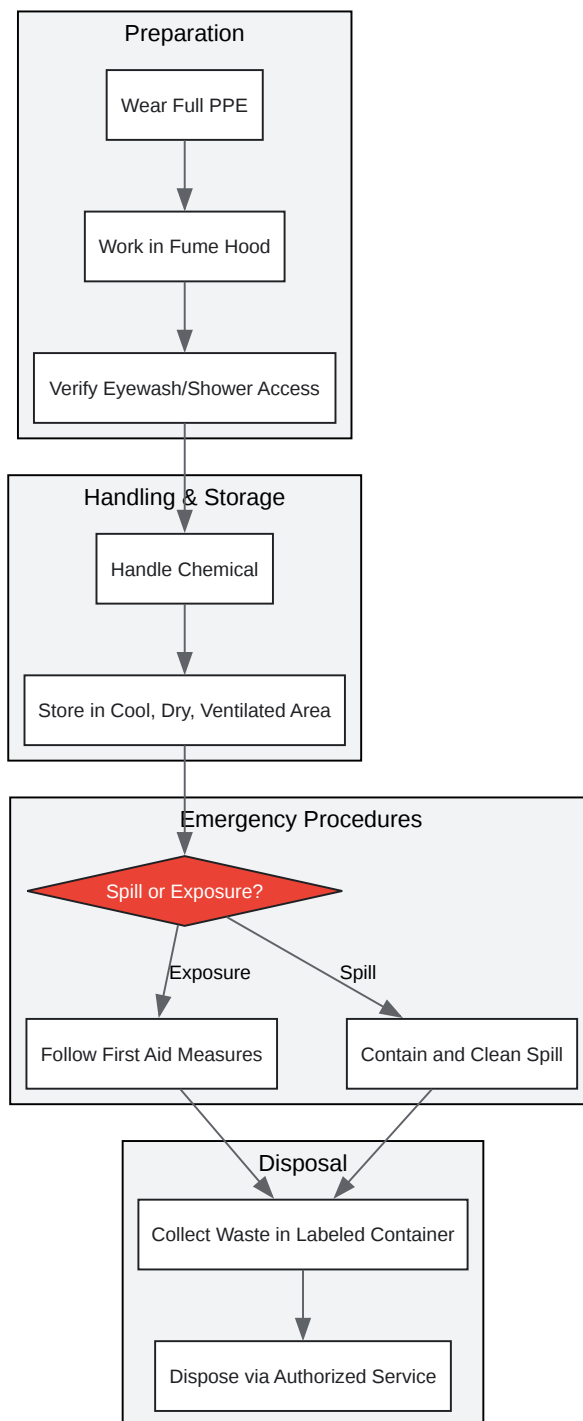
## Disposal Plan

- Dispose of contents and containers to an authorized hazardous or special waste collection point in accordance with local, regional, and national regulations.[\[8\]](#)
- Empty containers may still present a chemical hazard and should be treated as such.[\[8\]](#)

- If possible, return the container to the supplier for reuse or recycling.<sup>[8]</sup> Otherwise, puncture the container to prevent re-use and dispose of it at an authorized landfill.<sup>[8]</sup>

## Workflow for Safe Handling and Disposal

## Workflow for 1,2-Bis(dibromomethyl)benzene Handling

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **1,2-Bis(dibromomethyl)benzene**.

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